

Application Notes and Protocols for Antifungal Susceptibility Testing of APX879

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: APX879

Cat. No.: B15602798

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Introduction

APX879 is a novel, investigational antifungal agent designed as a C22-modified analog of FK506. It functions as a calcineurin inhibitor with a mechanism aimed at reducing the immunosuppressive effects seen with its parent compound, FK506.[1][2] Calcineurin is a critical enzyme for stress response, virulence, and growth in many fungal pathogens.[1] **APX879** inhibits calcineurin by first binding to the immunophilin FKBP12, and this complex then inhibits the phosphatase activity of calcineurin.[3][4] This targeted action disrupts essential cellular processes in fungi, leading to antifungal activity. The design of **APX879** leverages structural differences between fungal and human FKBP12, specifically targeting a phenylalanine residue (Phe88) in the fungal protein that corresponds to a histidine residue (His88) in the human counterpart, thereby achieving greater selectivity and reduced immunosuppression.[3][4]

These application notes provide detailed protocols for in vitro antifungal susceptibility testing of **APX879**, summarize its activity against a range of fungal pathogens, and illustrate its mechanism of action.

Data Presentation

In Vitro Antifungal Activity of APX879

The minimum inhibitory concentration (MIC) or minimum effective concentration (MEC) of **APX879** has been determined for various fungal species. The following table summarizes the in vitro activity of **APX879**, with comparisons to FK506 where available.

Fungal Species	APX879 MIC/MEC (µg/mL)	FK506 MIC (µg/mL)
Aspergillus fumigatus	1 - 2	Not consistently reported
Candida albicans	8	Not consistently reported
Cryptococcus neoformans	0.5 - 1	0.05
Mucor circinelloides	2 - 4	Not consistently reported

Data compiled from multiple sources. MIC/MEC values can vary based on specific strains and testing conditions.[\[5\]](#)[\[6\]](#)

Experimental Protocols

In Vitro Antifungal Susceptibility Testing of APX879

The following protocols are based on modified Clinical and Laboratory Standards Institute (CLSI) methods M27-A3 for yeasts and M38-A2 for filamentous fungi.[\[4\]](#)

1. Preparation of **APX879** Stock Solution:

- Weigh a precise amount of **APX879** powder.
- Dissolve the powder in a suitable solvent, such as dimethyl sulfoxide (DMSO), to create a high-concentration stock solution (e.g., 5 mg/mL).[\[4\]](#)
- Store the stock solution at -20°C or below in small aliquots to avoid repeated freeze-thaw cycles.

2. Inoculum Preparation:

- Yeasts (*Candida* spp., *Cryptococcus* spp.):
 - Subculture the yeast isolate onto a fresh Sabouraud Dextrose Agar (SDA) plate and incubate at 35°C for 24-48 hours.
 - Harvest colonies and suspend them in sterile saline.
 - Adjust the suspension to a turbidity equivalent to a 0.5 McFarland standard using a spectrophotometer at 530 nm. This corresponds to approximately $1-5 \times 10^6$ CFU/mL.
 - Dilute this suspension in RPMI 1640 medium to achieve the final desired inoculum concentration for the assay.
- Filamentous Fungi (*Aspergillus* spp.):
 - Grow the mold on Potato Dextrose Agar (PDA) at 35°C for 5-7 days to encourage sporulation.
 - Harvest conidia by flooding the agar surface with sterile saline containing a wetting agent (e.g., 0.05% Tween 80).
 - Filter the conidial suspension through sterile gauze to remove hyphal fragments.
 - Adjust the conidial suspension to the desired concentration using a hemocytometer.
 - Dilute the suspension in RPMI 1640 medium to the final testing concentration.

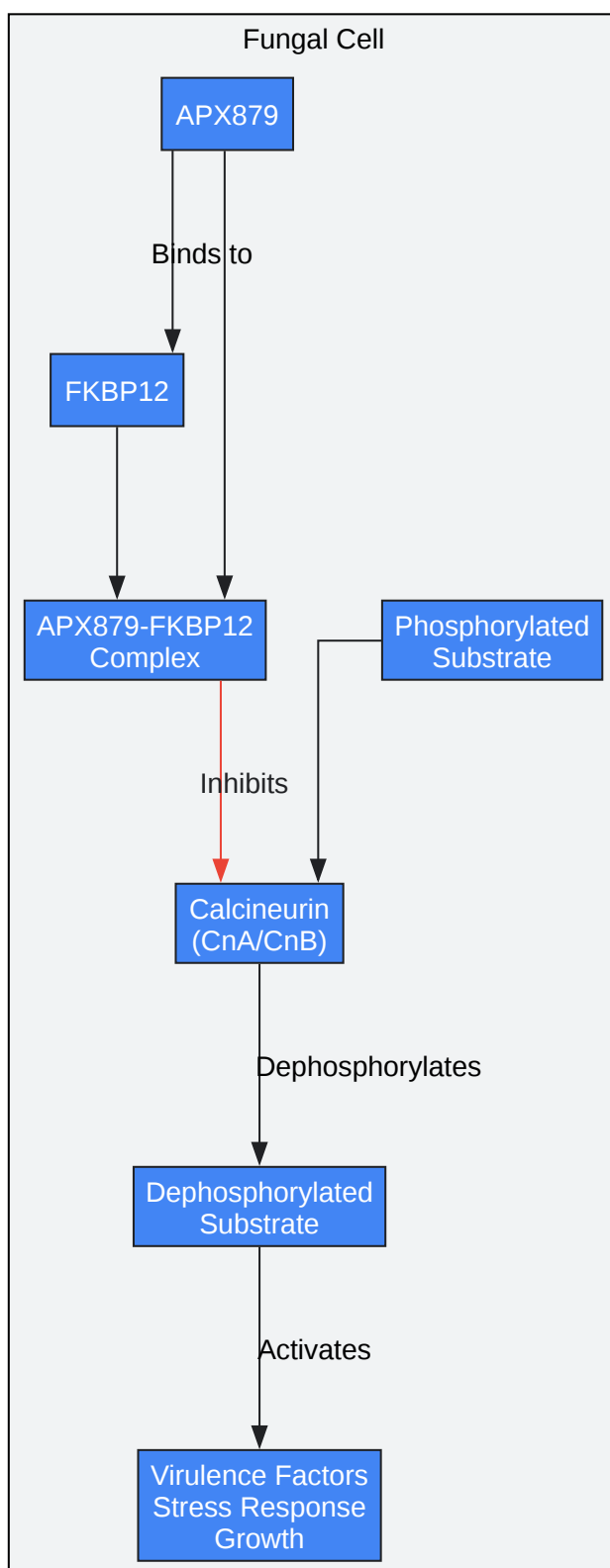
3. Broth Microdilution Assay:

- Use sterile 96-well microtiter plates.
- Prepare serial twofold dilutions of **APX879** in RPMI 1640 medium directly in the microtiter plate. The final concentration range should typically span from 0.03 to 16 µg/mL, though this can be adjusted based on the expected MIC.
- Add the prepared fungal inoculum to each well, resulting in a final volume of 200 µL per well.
- Include a drug-free well (growth control) and an uninoculated well (sterility control).

- Incubate the plates at 35°C. Incubation times will vary depending on the fungus: 24-48 hours for most yeasts and 48-72 hours for filamentous fungi.
- Reading the Results:
 - MIC (for yeasts and most molds): The lowest concentration of **APX879** that causes a significant inhibition of growth (typically $\geq 50\%$ or $\geq 90\%$ reduction) compared to the drug-free control. This can be determined visually or by using a spectrophotometer to measure optical density.
 - MEC (for filamentous fungi): The lowest concentration of **APX879** at which aberrant, branched, and stunted hyphal growth is observed microscopically.

Visualizations

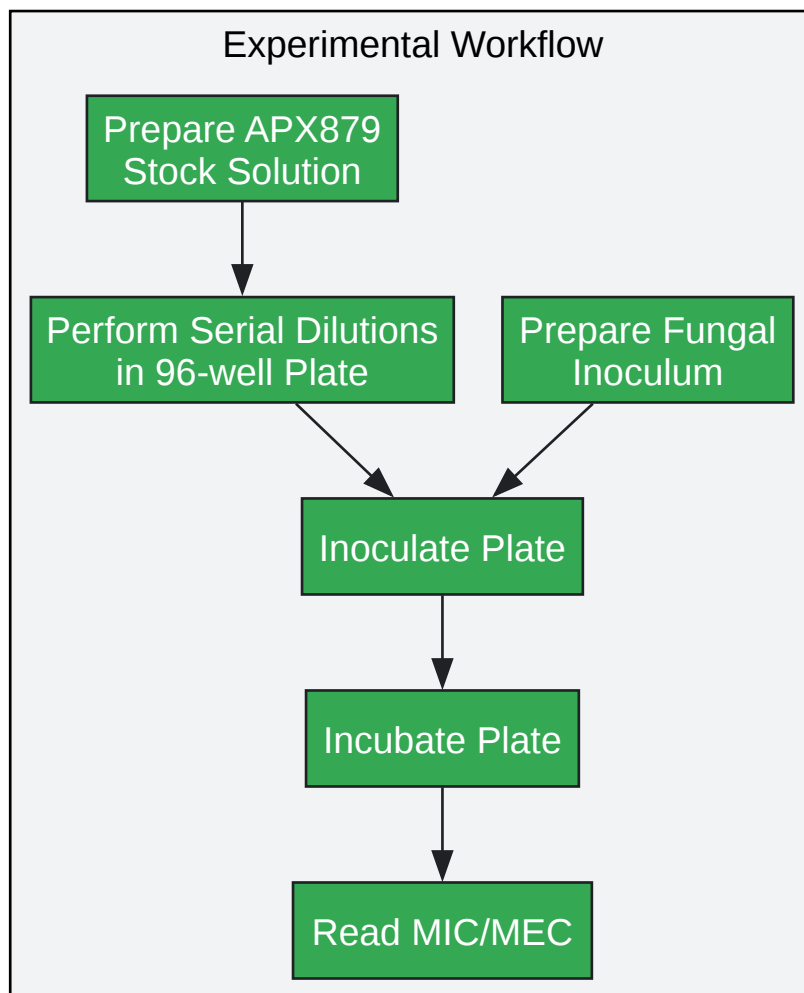
Signaling Pathway of APX879



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Caption: Mechanism of action of **APX879** in a fungal cell.

Experimental Workflow for Antifungal Susceptibility Testing



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Caption: Workflow for broth microdilution antifungal susceptibility testing.

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- To cite this document: BenchChem. [Application Notes and Protocols for Antifungal Susceptibility Testing of APX879]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15602798/docs#application-notes-and-protocols-for-antifungal-susceptibility-testing-of-apx879\]](https://www.benchchem.com/product/b15602798/docs#application-notes-and-protocols-for-antifungal-susceptibility-testing-of-apx879)

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